

Application Note: Medicinal Chemistry of 2-(Quinolin-6-yl)acetonitrile

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Compound of Interest

Compound Name: 2-(Quinolin-6-yl)acetonitrile

CAS No.: 103983-94-4

Cat. No.: B013026

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Executive Summary

2-(Quinolin-6-yl)acetonitrile (CAS: 103983-94-4) serves as a critical C2-linker synthon in drug discovery. Unlike its C1-homolog (quinoline-6-carbonitrile)—which yields the methylamine linker found in c-Met inhibitors like Capmatinib—the acetonitrile derivative provides access to quinoline-6-acetic acid scaffolds (CRTH2 antagonists) and 2-(quinolin-6-yl)ethanamine linkers. Its benzylic methylene group is highly amenable to

-alkylation, allowing medicinal chemists to introduce gem-dimethyl groups to block metabolic hotspots (CYP450 oxidation), a common liability in quinoline drugs.

Core Medicinal Applications

A. CRTH2 Antagonists (Asthma & Inflammation)

The most direct application of this intermediate is the synthesis of Quinoline-6-acetic acid derivatives. These motifs mimic the PGD2 pharmacophore and act as potent antagonists for the Chemoattractant Receptor-homologous molecule expressed on Th2 cells (CRTH2).

- Mechanism: The nitrile is hydrolyzed to the carboxylic acid, which serves as the acidic "head group" required for ionic interaction with Arg170/Arg429 in the CRTH2 binding pocket.
- Relevance: This scaffold is investigated for treating eosinophilic asthma and allergic rhinitis, offering an oral alternative to biologics.

B. Kinase Inhibitor Linker Optimization (SAR)

In kinase inhibitor design (e.g., c-Met, ALK, VEGFR), the distance between the hinge-binding quinoline core and the solvent-exposed solubilizing group is critical.

- Linker Homologation: This nitrile allows chemists to extend the linker from a methylene (C1) to an ethylene (C2) bridge.
- Pharmacophore Generation: Reduction of the nitrile yields 2-(quinolin-6-yl)ethanamine, enabling the formation of urea or amide linkages that can reach distinct hydrophobic pockets unavailable to shorter analogs.

C. Metabolic Stability Engineering

The benzylic position (next to the quinoline ring) is prone to oxidative metabolism.

- Strategy: The nitrile group activates the α -protons, facilitating mono- or di-alkylation (e.g., with MeI) to form quaternary centers. This "metabolic blocking" significantly increases the half-life ($t_{1/2}$) of the drug candidate.

Detailed Experimental Protocols

Protocol A: Synthesis of **2-(Quinolin-6-yl)acetonitrile** (Pd-Catalyzed)

Rationale: Traditional substitution on 6-chloromethylquinoline is often low-yielding due to polymerization. The Pd-catalyzed cyanation of 6-bromoquinoline is preferred for purity.

Reagents: 6-Bromoquinoline (1.0 eq), Zn(CN)

(0.6 eq), Pd

(dba)

(2 mol%), dppf (4 mol%), Zn dust (10 mol%), DMA (Dimethylacetamide).

- Setup: Charge a dried Schlenk flask with 6-Bromoquinoline (10 mmol), Zn(CN)

(6 mmol), Pd

(dba)

(0.2 mmol), dppf (0.4 mmol), and Zn dust (1.0 mmol).

- Solvent: Add anhydrous DMA (20 mL) under argon atmosphere.
- Reaction: Heat the mixture to 120°C for 12 hours. Monitor conversion by LC-MS (Target M+H: 169.2).
- Workup: Cool to RT. Dilute with EtOAc (100 mL) and wash with 1M NH
OH (to remove Zn salts) followed by brine.
- Purification: Flash chromatography (Hexane/EtOAc gradient).
 - Note: The nitrile product is a solid.^[1] Store under N
to prevent hydrolysis.

Protocol B: Controlled Hydrolysis to Quinoline-6-acetic Acid

Target: CRTH2 Antagonist Scaffold

Reagents: **2-(Quinolin-6-yl)acetonitrile**, 6M HCl, Glacial Acetic Acid.

- Dissolution: Dissolve the nitrile (5 mmol) in a 1:1 mixture of Glacial Acetic Acid and 6M HCl (10 mL total).
- Reflux: Heat to reflux (100°C) for 4–6 hours.
 - Checkpoint: The nitrile peak (2240 cm

) in IR will disappear; a broad carbonyl peak (1700-1730 cm

) will appear.

- Isolation: Concentrate in vacuo to remove excess acid.
- Neutralization: Redissolve residue in minimal water and adjust pH to 4.5–5.0 with 2M NaOH. The zwitterionic acid typically precipitates.
- Filtration: Collect the off-white solid. Recrystallize from EtOH/Water.

Protocol C: Gem-Dimethylation (Metabolic Blocking)

Target: 2-Methyl-2-(quinolin-6-yl)propanenitrile

Reagents: NaH (60% in oil, 2.5 eq), MeI (2.5 eq), THF (anhydrous).

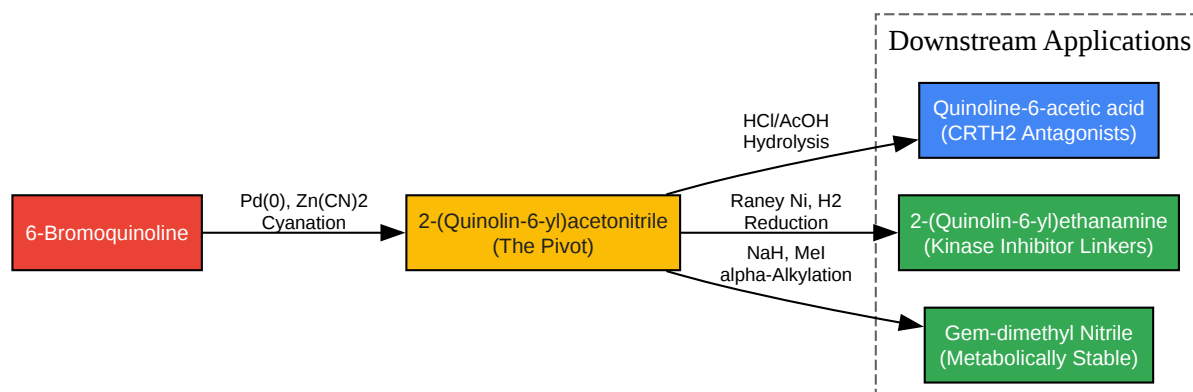
- Deprotonation: To a suspension of NaH (25 mmol) in THF (30 mL) at 0°C, add a solution of **2-(Quinolin-6-yl)acetonitrile** (10 mmol) in THF dropwise.
- Anion Formation: Stir at 0°C for 30 mins. Solution will turn deep red/orange (benzylic anion).
- Alkylation: Add Methyl Iodide (25 mmol) dropwise.
- Completion: Warm to RT and stir for 2 hours.
- Quench: Carefully quench with sat. NH

Cl solution.

- Outcome: This yields the gem-dimethyl product, preventing benzylic oxidation in downstream drug candidates.

Pathway Visualization

The following diagram illustrates the divergent synthesis pathways starting from the nitrile intermediate.



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Caption: Divergent synthetic pathways from **2-(Quinolin-6-yl)acetonitrile** to key medicinal pharmacophores.

References

- CRTH2 Antagonists & Quinoline Acetic Acids
 - Title: Discovery of Isoquinolinone Indole Acetic Acids as Antagonists of Chemoattractant Receptor Homologous Molecule Expressed on Th2 Cells (CRTH2).[2]
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